

2-Amino-5-bromothiazole hydrobromide melting point and stability

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Compound of Interest

Compound Name: 2-Amino-5-bromothiazole
hydrobromide

Cat. No.: B3429169

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An In-depth Technical Guide to **2-Amino-5-bromothiazole Hydrobromide**: Physicochemical Properties and Stability

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, with a core focus on the melting point and stability, of **2-Amino-5-bromothiazole hydrobromide** (CAS RN: 61296-22-8). This heterocyclic organic compound serves as a crucial intermediate in the pharmaceutical industry and as a biochemical reagent in life science research.^{[1][2]}

Physicochemical Properties

A summary of the key quantitative and qualitative data for **2-Amino-5-bromothiazole hydrobromide** is presented below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₄ Br ₂ N ₂ S	[1][3]
Molecular Weight	259.95 g/mol	[1][3]
Melting Point	165 °C (with decomposition)	[1][2][3][4]
157.0 to 163.0 °C		
163 °C	[5]	
141-144 °C (for hydrated form)	[6]	
Appearance	Light yellow to light brown crystalline powder	[1][3][4]
White to Gray to Brown powder to crystal		
Solubility	Soluble in Methanol	[1][3]
Purity	>95.0% (Nonaqueous Titration)	
≥98.0%	[4]	

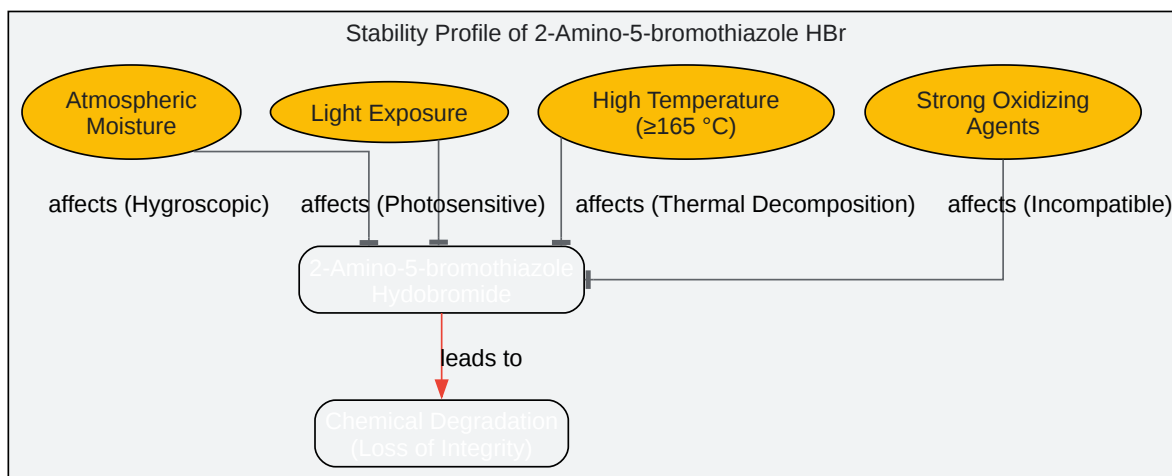
Melting Point Analysis

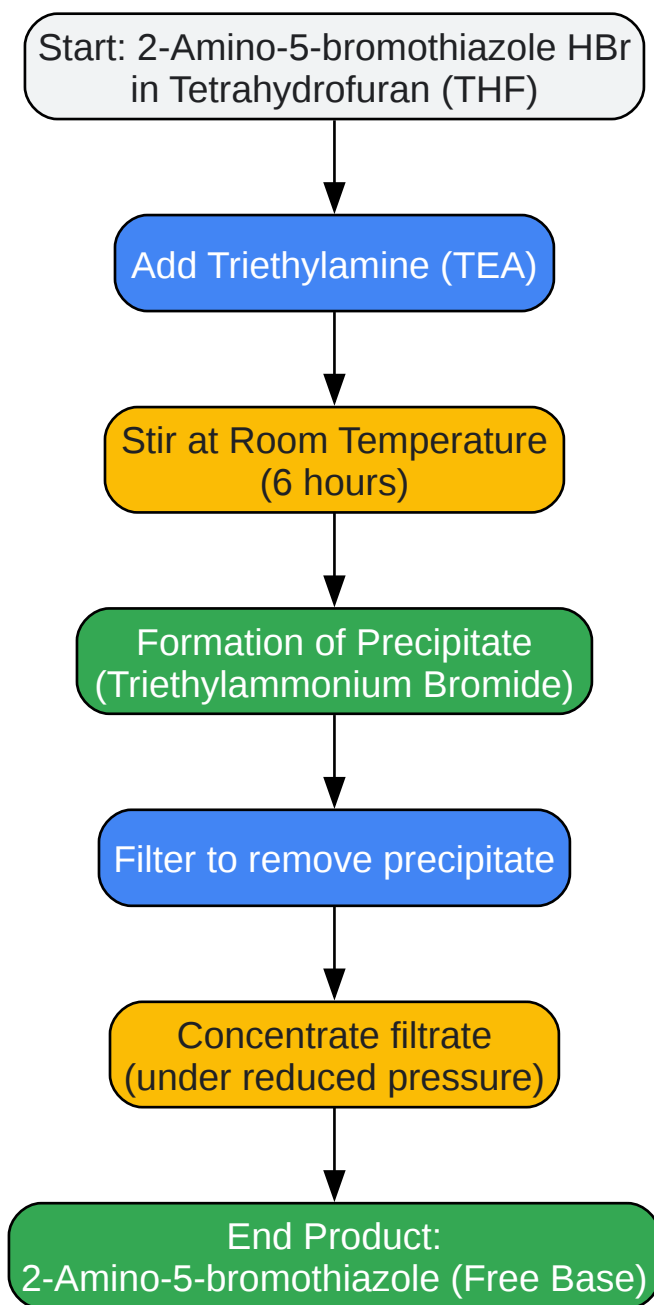
The melting point of **2-Amino-5-bromothiazole hydrobromide** is consistently reported at approximately 165 °C, with the important qualifier that the substance decomposes at this temperature.[1][2][3] Some suppliers provide a range, such as 157.0 to 163.0 °C. It is noteworthy that an earlier patent describes a melting point of 141-142 °C for a hydrated form of the compound, which after recrystallization, melts at 144-145 °C.[6] This suggests that the presence of water of crystallization can significantly affect the observed melting point.

Compound Stability and Storage

Proper handling and storage are critical to maintain the integrity of **2-Amino-5-bromothiazole hydrobromide**.

- **Hygroscopicity:** The compound is sensitive and hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[1][3][4]} Therefore, it must be stored in a sealed, dry environment.^{[1][3]}
- **Light Sensitivity:** To prevent degradation, it should be kept in a dark place.^{[1][3]}
- **Storage Temperature:** The recommended storage condition is Room Temperature (between 10°C and 25°C).^{[1][3][5]} For long-term storage of stock solutions, -80°C (for 6 months) or -20°C (for 1 month) is recommended.^[7]
- **Thermal Stability:** The compound decomposes at its melting point.^[1] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.^[8]
- **Incompatibilities:** The compound should be kept away from strong oxidizing agents.^[8]





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